

Propylparaben sodium antimicrobial efficacy testing

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Compound Focus: Propylparaben Sodium

CAS No.: 35285-69-9

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Propylparaben Sodium: An Overview

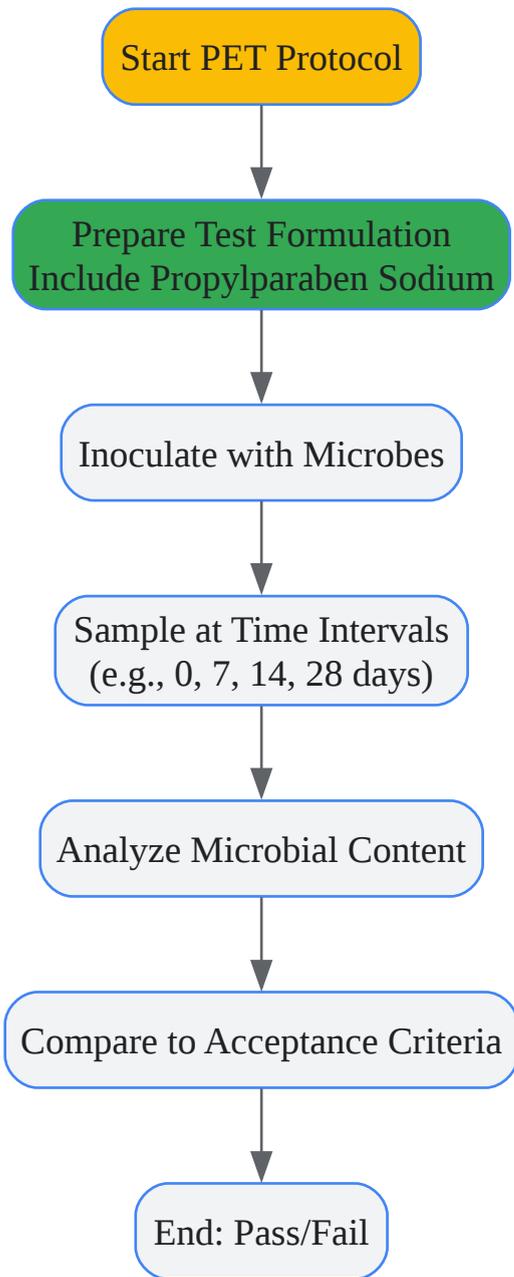
Propylparaben sodium is the sodium salt of propylparaben, a commonly used antimicrobial preservative. Its key characteristics are summarized in the table below.

Property	Description
Chemical Name	Sodium propyl p-hydroxybenzoate; Propyl 4-hydroxybenzoate sodium [1] [2]
Molecular Formula	$\text{NaC}_{10}\text{H}_{11}\text{O}_3$ / $\text{C}_{10}\text{H}_{11}\text{NaO}_3$ [1] [3]
Molecular Weight	202.18 g/mol [3]
CAS Number	35285-69-9 [3]
Appearance	White, crystalline, odorless or almost odorless powder [4]
Solubility	Freely soluble in water; sparingly soluble in ethanol (95%) [4]
Mechanism of Action	Disruption of cell membrane function and integrity; uncoupling of oxidative phosphorylation in mitochondria [5] [6]

Property	Description
Common Uses	Preservative in cosmetics, pharmaceuticals, and food products [5] [2] [7]

Protocol for Preservative Efficacy Testing (PET)

Preservative Efficacy Testing, also known as a "challenge test," is critical for ensuring that a formulation can resist microbial contamination over its shelf life. The following workflow outlines the general process for a PET study adapted for a product preserved with **propylparaben sodium**.



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Detailed Methodological Steps

- **Test Formulation Preparation:** Prepare the product (e.g., a topical gel, cream, or liquid) incorporating **propylparaben sodium** at the intended use concentration. A typical concentration range for parabens in cosmetics is **0.01% to 0.3%** [1]. For pharmaceuticals, the maximum level is often **1.0%** [2].

- **Inoculum Preparation and Inoculation:** Prepare separate cultures of standard test strains to a concentration of approximately 10^6 to 10^8 CFU/mL. Inoculate individual containers of the test formulation with each strain, ensuring uniform mixing. Common challenge microorganisms include:
 - **Bacteria:** *Staphylococcus aureus* (ATCC 6538), *Pseudomonas aeruginosa* (ATCC 9027), *Escherichia coli* (ATCC 8739)
 - **Yeast:** *Candida albicans* (ATCC 10231)
 - **Mold:** *Aspergillus brasiliensis* (ATCC 16404)
- **Sampling and Enumeration:** Immediately after inoculation (time zero) and at predetermined intervals (e.g., 7, 14, 21, and 28 days), aseptically remove samples from each container. Neutralize the preservative, perform serial dilutions, and plate using an appropriate medium (e.g., Soybean Casein Digest Agar for bacteria, Sabouraud Dextrose Agar for yeast and mold). Incubate plates and count the resulting colonies.
- **Data Analysis and Acceptance Criteria:** Calculate the \log_{10} reduction in the number of viable microorganisms for each time point compared to the count at time zero. The table below outlines typical acceptance criteria as per major pharmacopoeias.

Microorganism	Log Reduction Requirement
Bacteria	Not less than 3.0 log at 14 days, and no increase from 14 to 28 days.
Yeast & Mold	Not less than 2.0 log at 14 days, and no increase from 14 to 28 days.

Analytical Methods for Quantification

Accurate quantification of **propylparaben sodium** and its potential degradation products is essential for quality control. Stability-indicating methods are required.

Stability-Indicating UPLC/HPLC Method [8]

This method simultaneously quantifies **propylparaben sodium**, methylparaben sodium, and an active drug (Ketorolac tromethamine) in a topical gel.

- **Chromatographic Conditions:**
 - **Column:** Acquity UPLC BEH C18 (50 mm x 2.1 mm, 1.7 μ m)
 - **Mobile Phase:** Triethylamine buffer (pH 2.5):Tetrahydrofuran:Methanol (665:35:300, v/v/v)

- **Flow Rate:** 0.40 mL/min
 - **Detection:** 252 nm
 - **Run Time:** 10 minutes
 - **Injection Volume:** 2 μ L
 - **Column Temperature:** 40°C
 - **Diluent:** Methanol:Water (45:55, v/v)
- **Sample Preparation:**
 - Accurately weigh a sample equivalent to 50 mg of the active drug into a 100 mL volumetric flask.
 - Add about 70 mL of diluent and sonicate for 15 minutes with intermittent shaking.
 - Dilute to volume with the diluent and mix well.
 - Centrifuge a portion and filter the supernatant through a 0.2 μ m Nylon syringe filter before injection.
 - **Method Validation:** The method was validated per ICH guidelines and proven to be specific, linear, precise, and accurate. It successfully separated the analytes from forced degradation products (formed under peroxide, acid, base, thermal, and photolytic stress).

Regulatory and Safety Considerations

- **Safety Profile:** **Propylparaben sodium** is rapidly absorbed, metabolized, conjugated, and excreted in urine without evidence of accumulation [1] [6]. While it is generally recognized as safe (GRAS) for use in food and cosmetics, some animal studies have shown weak estrogenic and anti-androgenic activity, leading to regulatory scrutiny [5] [2] [9].
- **Regulatory Status:**
 - **USA (FDA):** Permitted as a food additive and in cosmetics under GMP standards [1] [7] [9].
 - **European Union:** Restricted in cosmetics. It is banned in leave-on products for children under three and limited to a maximum concentration of **0.14%** in other cosmetics [9].
 - **California, USA:** A new law will ban the use of propylparaben in foods, effective 2027 [2].

Key Takeaways for Researchers

- **Synergistic Formulations:** **Propylparaben sodium** is often used in combination with other preservatives like methylparaben to achieve broader antimicrobial spectra and synergistic effects [5] [7].

- **pH Considerations:** The antimicrobial activity of parabens is effective in a wide pH range (approximately 4-8), making them suitable for many formulations [5].
- **Embrace Alternatives:** Given increasing regulatory restrictions and consumer demand for "clean-label" products, researchers should investigate alternative preservative systems, such as blends of phenoxyethanol, caprylyl glycol, and organic acids [9].

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